Application Notes and Protocols for MD-224 Treatment in Sensitive Cell Lines

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Compound of Interest	
Compound Name:	MD-224
Cat. No.:	B2951637

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Introduction

MD-224 is a first-in-class, highly potent, and efficacious small-molecule degrader of the human murine double minute 2 (MDM2) protein. It functions as a Proteolysis Targeting Chimera (PROTAC), a bifunctional molecule that recruits an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome. In the case of **MD-224**, it brings the E3 ligase Cereblon into proximity with MDM2, inducing the rapid degradation of MDM2.[1][2] This targeted degradation of MDM2, a primary endogenous cellular inhibitor of the tumor suppressor p53, leads to the stabilization and activation of p53.[1][3][4] The restored p53 function triggers downstream pathways resulting in cell cycle arrest and apoptosis in cancer cells that retain wild-type p53.[5]

These application notes provide a summary of cancer cell lines sensitive to **MD-224**, detailed protocols for assessing cellular responses to the compound, and a visualization of the underlying signaling pathway.

Data Presentation: Cell Line Sensitivity to **MD-224**

The sensitivity of cancer cell lines to **MD-224** is critically dependent on their p53 status. Cell lines with wild-type p53 are generally sensitive to **MD-224**, while those with mutated or null p53
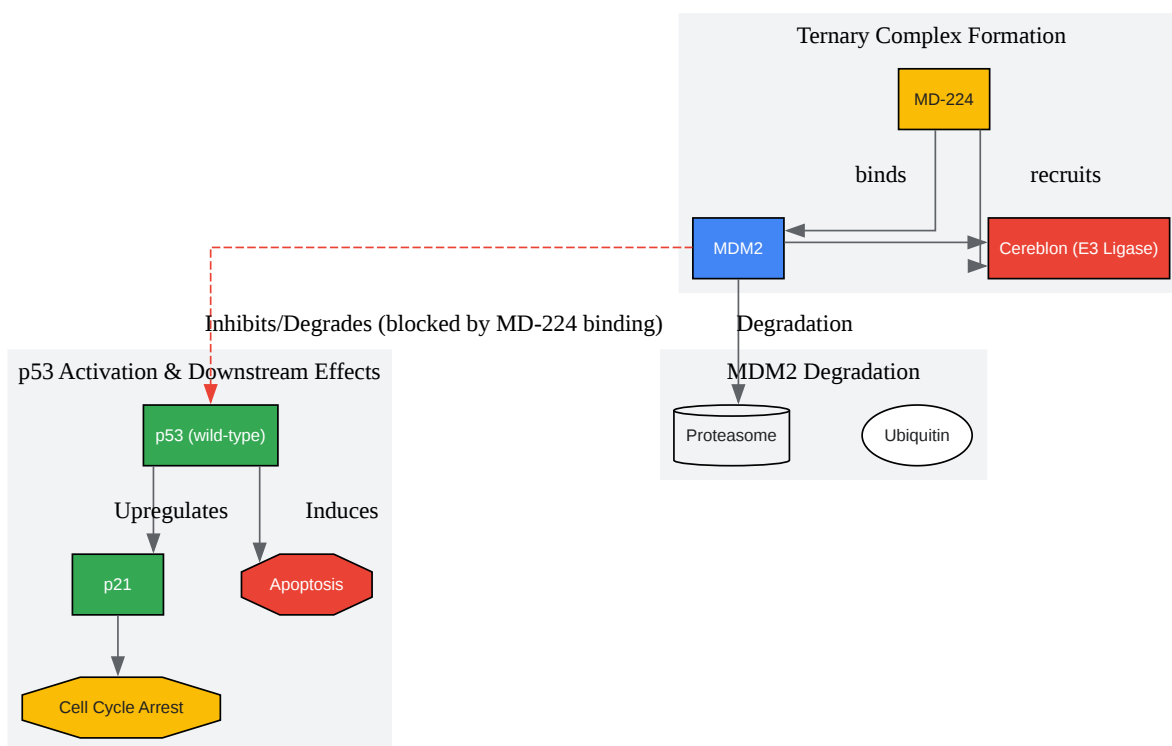
are resistant. The following table summarizes the 50% inhibitory concentration (IC50) values for a panel of human acute leukemia cell lines with wild-type p53 following treatment with **MD-224**.
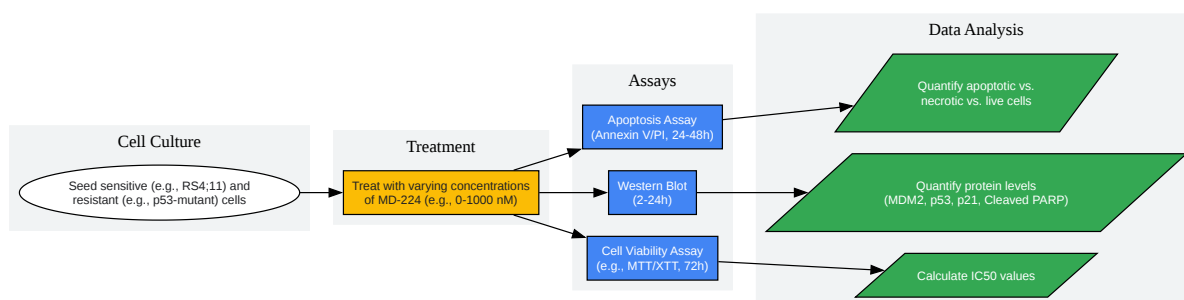
Cell Line	Cancer Type	p53 Status	MD-224 IC50 (nM)
RS4;11	Acute Lymphoblastic Leukemia (ALL)	Wild-Type	1.5
MOLM-13	Acute Myeloid Leukemia (AML)	Wild-Type	4.4
MV4-11	Acute Myeloid Leukemia (AML)	Wild-Type	5.2
OCI-AML2	Acute Myeloid Leukemia (AML)	Wild-Type	9.8
OCI-AML3	Acute Myeloid Leukemia (AML)	Wild-Type	12.5
EOL-1	Eosinophilic Leukemia	Wild-Type	33.1

Note: In contrast, leukemia cell lines with mutated p53, such as HL-60 and KG-1, exhibit high resistance to **MD-224**, with IC50 values greater than 10 µM.[3]

Mandatory Visualization
Signaling Pathway of **MD-224** Action

 Tech Support

Ternary Complex Formation

MD-224

binds   recruits

MDM2 → Cereblon (E3 Ligase)

Inhibits/Degrades (blocked by MD-224 binding)

Degradation

MDM2 Degradation

Proteasome   Ubiquitin

p53 Activation & Downstream Effects

p53 (wild-type)

Upregulates   Induces

p21   Apoptosis

Cell Cycle Arrest

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